

# A Comparative Guide to the Antioxidant Activity of Irganox 1076 and BHT

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## Compound of Interest

**Compound Name:** Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate

**Cat. No.:** B107695

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In the realm of material science and formulation development, the prevention of oxidative degradation is paramount to ensuring product stability, efficacy, and longevity. Hindered phenolic antioxidants are a cornerstone of stabilization strategies, with Irganox 1076 and Butylated Hydroxytoluene (BHT) being two of the most prominent examples. This guide provides an in-depth technical comparison of their antioxidant activity, supported by experimental data and methodologies, to aid researchers in making informed decisions for their specific applications.

## Introduction to Irganox 1076 and BHT

Irganox 1076, chemically known as Octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)-propionate, is a high molecular weight, sterically hindered phenolic antioxidant.<sup>[1][2]</sup> It is a highly efficient, non-discoloring stabilizer used in a wide range of organic substrates, including plastics, synthetic fibers, elastomers, and adhesives, to protect them against thermo-oxidative degradation.<sup>[1][2]</sup>

Butylated Hydroxytoluene (BHT), or 2,6-di-tert-butyl-4-methylphenol, is another widely used synthetic antioxidant.<sup>[3][4]</sup> Its lipophilic nature makes it effective in preventing free radical-mediated oxidation in fats, oils, and various organic materials.<sup>[4]</sup> BHT is commonly found in food, pharmaceuticals, and industrial fluids.<sup>[4][5]</sup>

Both molecules share the same functional group—a sterically hindered phenol—which is responsible for their antioxidant properties. However, their distinct molecular structures lead to significant differences in their physical properties and, consequently, their performance in various applications.

## Chemical and Physical Properties: A Head-to-Head Comparison

The fundamental differences in the performance of Irganox 1076 and BHT can be traced back to their chemical and physical characteristics.

Property	Irganox 1076	Butylated Hydroxytoluene (BHT)
Chemical Name	Octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)-propionate	2,6-di-tert-butyl-4-methylphenol
CAS Number	2082-79-3[1]	128-37-0[3]
Molecular Formula	C <sub>35</sub> H <sub>62</sub> O <sub>3</sub> [6]	C <sub>15</sub> H <sub>24</sub> O[3]
Molecular Weight	530.86 g/mol [6]	220.35 g/mol
Melting Point	50-55 °C[1]	~70 °C
Appearance	White powder or granules[1]	White or light yellow crystals
Volatility	Low[1]	High
Thermal Stability	High[5]	Moderate

The most striking difference is the molecular weight, with Irganox 1076 being significantly larger due to its long octadecyl chain. This structural feature is directly responsible for its lower volatility and higher resistance to extraction compared to BHT.[1]

## The Mechanism of Antioxidant Action: A Shared Pathway

Both Irganox 1076 and BHT function as primary antioxidants, meaning they interrupt the free-radical chain reaction of oxidation. The core of their activity lies in the sterically hindered phenolic hydroxyl group. The bulky tert-butyl groups ortho to the hydroxyl group enhance the stability of the resulting phenoxy radical, preventing it from initiating further oxidation.

The mechanism involves the donation of a hydrogen atom from the hydroxyl group to a peroxy radical ( $\text{ROO}\cdot$ ), a key intermediate in the oxidation process. This donation neutralizes the highly reactive peroxy radical, forming a hydroperoxide ( $\text{ROOH}$ ) and a stable antioxidant radical ( $\text{A}\cdot$ ). The antioxidant radical is stabilized by resonance and steric hindrance, rendering it incapable of propagating the radical chain. Each molecule of these phenolic antioxidants can consume two peroxy radicals.<sup>[4]</sup>

Caption: Mechanism of free radical scavenging by hindered phenolic antioxidants.

## Performance Comparison: Experimental Evidence

The efficacy of an antioxidant is not solely dependent on its chemical mechanism but also on its physical properties under specific conditions. Here, we compare the performance of Irganox 1076 and BHT based on common analytical techniques.

### Radical Scavenging Activity: The DPPH Assay

The 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay is a widely used spectrophotometric method to evaluate the free radical scavenging ability of antioxidants. The stable DPPH radical has a deep violet color, which turns to a pale yellow upon reduction by an antioxidant. The potency is often expressed as the IC<sub>50</sub> value, which is the concentration of the antioxidant required to scavenge 50% of the DPPH radicals. A lower IC<sub>50</sub> value indicates higher antioxidant activity.

While both Irganox 1076 and BHT are effective radical scavengers, their performance can vary.

Antioxidant	DPPH IC <sub>50</sub> Value
Irganox 1076	Data not directly available in the reviewed literature.
BHT	36 $\mu\text{g/mL}$ <sup>[7]</sup> , 202.35 $\mu\text{g/mL}$ <sup>[8]</sup> (Values can vary based on assay conditions)

The available data for BHT shows a range of IC50 values, which is typical for this assay as results can be influenced by factors such as solvent and incubation time. Although a direct IC50 value for Irganox 1076 was not found in the searched literature, its chemical structure suggests it possesses strong radical scavenging capabilities.

## Thermo-Oxidative Stability in Polymers: Oxidative Induction Time (OIT)

The Oxidative Induction Time (OIT) test is a standard method to determine the thermal stability of a material against oxidative degradation, particularly for polymers.<sup>[9][10]</sup> The test, performed using a Differential Scanning Calorimeter (DSC), measures the time until the onset of exothermic oxidation at a constant elevated temperature in an oxygen atmosphere.<sup>[9][10]</sup> A longer OIT indicates greater resistance to oxidation.

This test is highly relevant for comparing Irganox 1076 and BHT in polymer applications.

Antioxidant	Polymer Matrix	OIT (at 220°C)
Irganox 1076	Polyethylene	95.6 minutes <sup>[11]</sup>
BHT	Polyethylene	Data not directly available in the reviewed literature for direct comparison.

The high OIT value for polyethylene stabilized with Irganox 1076 demonstrates its excellent performance in providing long-term thermal stability.<sup>[11]</sup> While a directly comparable OIT value for BHT in polyethylene under the same conditions was not found, its higher volatility suggests that it would be less effective at the high temperatures used in OIT testing and polymer processing. BHT is known to be a good processing stabilizer, but its lower molecular weight can lead to its physical loss from the polymer matrix at elevated temperatures over time.

## Thermal Stability: Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis (TGA) measures the change in mass of a sample as a function of temperature. It is a useful technique for determining the thermal stability and volatility of antioxidants.

Antioxidant	Temperature at 1% Weight Loss	Temperature at 10% Weight Loss
Irganox 1076	230 °C[12]	288 °C[12]
BHT	Decomposition begins around 120-173°C[13][14]	-

The TGA data clearly illustrates the superior thermal stability of Irganox 1076.[12] Its decomposition starts at a much higher temperature compared to BHT, which begins to degrade and volatilize at significantly lower temperatures.[13][14] This is a critical factor in applications involving high processing temperatures, such as in many plastics and elastomers.

## Practical Considerations for Formulation

Feature	Irganox 1076	Butylated Hydroxytoluene (BHT)
Volatility	Low, due to high molecular weight.[1]	High, leading to potential loss during processing and storage.
Migration	Low, making it suitable for food contact materials.	Higher potential for migration.
Discoloration	Non-discoloring.[1]	Can cause discoloration in some applications.
Regulatory Status	Approved for use in many food contact applications.[2]	Generally Recognized as Safe (GRAS) for use in food, with specified limits.[4]
Applications	Polyolefins, engineering plastics, elastomers, adhesives.[1][2]	Foods, fats, oils, petroleum products, rubber.[4][5]

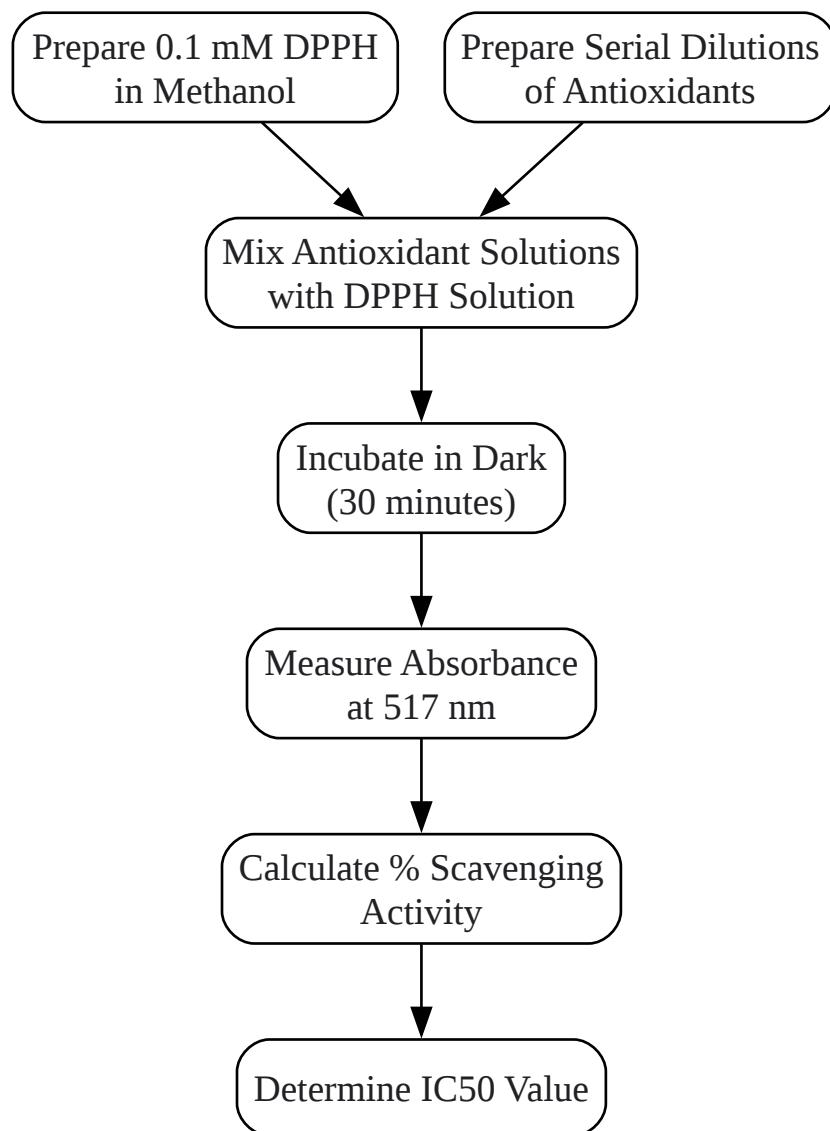
## Experimental Methodologies

For researchers looking to perform their own comparative studies, the following are detailed protocols for the DPPH and OIT assays.

## DPPH Radical Scavenging Assay Protocol

This protocol outlines the steps to determine the IC<sub>50</sub> value of an antioxidant.

- Preparation of DPPH Solution: Prepare a 0.1 mM solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol. The absorbance of this solution at 517 nm should be approximately 1.0.
- Preparation of Test Solutions: Create a series of concentrations for both Irganox 1076 and BHT in methanol (e.g., 10, 25, 50, 100, 200 µg/mL). A standard antioxidant like ascorbic acid or Trolox should also be prepared in the same manner.
- Reaction Mixture: In a set of test tubes or a 96-well plate, add 1.0 mL of each antioxidant concentration to 2.0 mL of the DPPH solution. A control sample containing 1.0 mL of methanol and 2.0 mL of the DPPH solution should also be prepared.
- Incubation: Mix the solutions thoroughly and incubate them in the dark at room temperature for 30 minutes.
- Spectrophotometric Measurement: Measure the absorbance of each solution at 517 nm using a spectrophotometer.
- Calculation of Scavenging Activity: The percentage of DPPH radical scavenging activity is calculated using the following formula: % Scavenging Activity = [ (A<sub>control</sub> - A<sub>sample</sub>) / A<sub>control</sub> ] x 100 Where A<sub>control</sub> is the absorbance of the control and A<sub>sample</sub> is the absorbance of the test sample.
- IC<sub>50</sub> Determination: Plot the percentage of scavenging activity against the antioxidant concentration. The IC<sub>50</sub> value is the concentration of the antioxidant that causes 50% inhibition of the DPPH radical.



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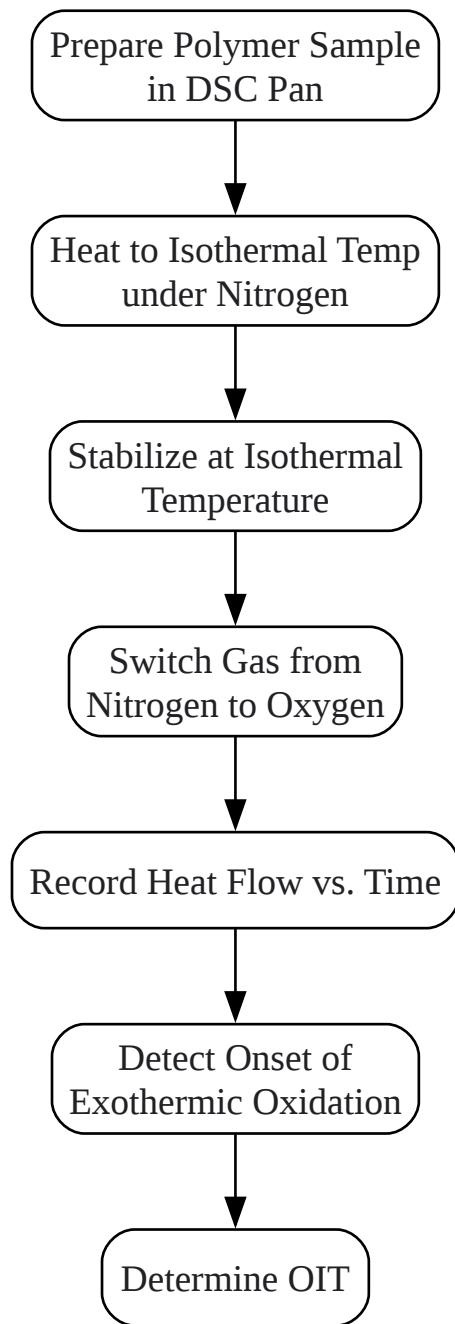
Caption: Experimental workflow for the DPPH radical scavenging assay.

## Oxidative Induction Time (OIT) Test Protocol

This protocol describes the determination of OIT for a polymer sample stabilized with an antioxidant.

- Sample Preparation: Weigh approximately 5-10 mg of the polymer sample containing the antioxidant into an open aluminum DSC pan.
- Instrument Setup: Place the sample pan and an empty reference pan into the DSC cell.

- Heating under Inert Atmosphere: Heat the sample from ambient temperature to the desired isothermal test temperature (e.g., 200°C for polyethylene) at a rapid heating rate (e.g., 20°C/min) under a nitrogen atmosphere.[10]
- Isothermal Stabilization: Hold the sample at the isothermal temperature for a few minutes to allow the temperature to stabilize.
- Gas Switching: Switch the purge gas from nitrogen to oxygen at the same flow rate. This marks the beginning of the OIT measurement (t=0).
- Data Acquisition: Continue to hold the sample at the isothermal temperature and record the heat flow signal until a sharp exothermic peak is observed. This peak indicates the onset of oxidation.
- OIT Determination: The OIT is the time from the switch to oxygen to the onset of the exothermic oxidation peak. This is typically determined by the intersection of the baseline with the tangent of the exothermic peak.



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Caption: Experimental workflow for the Oxidative Induction Time (OIT) test.

## Conclusion: Selecting the Right Antioxidant

The choice between Irganox 1076 and BHT is highly dependent on the specific application and processing conditions.

- Irganox 1076 is the superior choice for applications requiring long-term thermal stability at elevated temperatures, such as in polyolefins and engineering plastics. Its low volatility and high resistance to migration make it an excellent option for food contact materials and other applications where durability and low extractability are critical.
- BHT remains a cost-effective and efficient antioxidant for applications where high processing temperatures are not a major concern. It is particularly effective in stabilizing fats, oils, and some polymers during processing. However, its higher volatility and potential for migration must be considered, especially for long-term applications and in food packaging.

Ultimately, the selection of an antioxidant should be based on a thorough evaluation of the material to be stabilized, the processing conditions, the intended service life of the product, and regulatory requirements. This guide provides the foundational knowledge and experimental framework to assist researchers in this critical decision-making process.

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